

2,4,6-Trinitrobenzoic acid safety and handling precautions

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Compound of Interest

Compound Name: 2,4,6-Trinitrobenzoic acid

Cat. No.: B090959

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An In-depth Technical Guide to the Safety and Handling of **2,4,6-Trinitrobenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4,6-Trinitrobenzoic acid (TNBA), a nitrated derivative of benzoic acid, is a high-energy organic compound.^[1] It presents as a yellow crystalline solid and is utilized in various industrial and research applications, including as a component in explosive compositions and as a chemical intermediate.^{[2][3][4]} Its chemical structure and high nitrogen content contribute to its significant explosive hazard. A thorough understanding of its properties and associated hazards is paramount for safe handling in a laboratory or industrial setting. This guide provides a comprehensive overview of the safety and handling precautions for **2,4,6-Trinitrobenzoic acid**, compiled from safety data sheets and chemical databases.

Hazard Identification and Classification

2,4,6-Trinitrobenzoic acid is classified as a high explosive, posing a significant risk of mass explosion, especially when dry.^{[2][5]} It is sensitive to heat and shock.^{[3][5]} The primary hazard is the blast from an instantaneous explosion.^{[2][5]} The dry material is easily ignited and burns vigorously.^{[2][6]} When wetted with at least 30% water, it appears as a sludge of yellow crystals; while it can still burn, it may be more difficult to ignite.^[2] Combustion produces toxic oxides of nitrogen (NOx).^{[2][5]}

GHS Hazard Classification

The Globally Harmonized System (GHS) classification provides a standardized framework for communicating the hazards of chemical products.

Hazard Class	Category	Hazard Statement
Explosives	Division 1.1	H201: Explosive; mass explosion hazard. [2] [7]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. [7]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled. [7]
Skin Irritation	Category 2	H315: Causes skin irritation. [7]
Eye Irritation	Category 2A	H319: Causes serious eye irritation. [7]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects. [7]
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child. [7]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,4,6-Trinitrobenzoic acid** is provided below.

Property	Value	Reference(s)
Molecular Formula	$C_7H_3N_3O_8$	[8][9]
Molecular Weight	257.11 g/mol	[8][9]
Appearance	Yellow orthorhombic crystalline solid.	[2][8]
Melting Point	228.7 °C (decomposes).[2]	[8]
Solubility	Insoluble in water.[2][5][6] Soluble in acetone, methanol, alcohol (26.6% w/w at 25°C), and ether (14.7% w/w at 25°C). Slightly soluble in benzene.[8]	[2][5][6][8]
Vapor Pressure	1×10^{-8} mmHg	[2]
pKa	0.65 at 25 °C	[2]
Decomposition	Sublimes with decomposition, forming carbon dioxide and trinitrobenzene upon heating. [5][8]	[5][8]

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when working with **2,4,6-Trinitrobenzoic acid**.

Handling

- Ventilation: Handle only in a well-ventilated area, such as a chemical fume hood.[6]
- Ignition Sources: Eliminate all sources of ignition, including sparks, open flames, and hot surfaces.[6][10] Use non-sparking, explosion-proof, and grounded equipment.[6][10]
- Dust Control: Avoid the formation of dust and aerosols.[6]

- Personal Contact: Avoid contact with skin, eyes, and clothing.[6]
- Electrostatic Discharge: Implement measures to prevent fire caused by electrostatic discharge.[6]

Storage

- Container: Store in a tightly closed, suitable container.[6][10]
- Conditions: Keep in a cool, dry, and well-ventilated place, away from direct sunlight and heat. [6][10]
- Incompatibilities: Store separately from incompatible materials such as reducing agents, bases (e.g., sodium hydroxide), heavy metals, and foodstuffs.[5][6][11]
- Fire Safety: The storage area should be equipped with sprinklers.[10]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are essential to minimize exposure.

Control Parameter	Recommendation	Reference(s)
Engineering Controls	<p>Ensure adequate ventilation.</p> <p>Emergency exits, eyewash stations, and safety showers must be readily accessible.</p> <p>Use explosion-proof ventilation equipment if dust levels are high.</p>	[6][10]
Eye/Face Protection	<p>Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.</p>	[6]
Skin Protection	<p>Wear fire/flame resistant and impervious clothing. Chemical-resistant gloves should be worn.</p>	[6][10]
Respiratory Protection	<p>If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter. For firefighting, a self-contained breathing apparatus (SCBA) is required.</p>	[5][6]
Hygiene Measures	<p>Practice good industrial hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking. Immediately remove contaminated clothing.</p>	[10][12]

Note: No occupational exposure limits have been established for **2,4,6-Trinitrobenzoic acid**. [6] [10]

Emergency Procedures

Immediate and appropriate response is critical in an emergency involving **2,4,6-Trinitrobenzoic acid**.

First-Aid Measures

Exposure Route	First-Aid Procedure	Reference(s)
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[6]
Skin Contact	Immediately remove contaminated clothing. Flush the affected skin with plenty of water. If irritation develops and persists, seek medical attention.	[6]
Eye Contact	Immediately flush eyes with gently flowing water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[6][13]
Ingestion	Rinse mouth. Do not induce vomiting. Keep the person quiet and maintain normal body temperature. Seek immediate medical attention.	[6][13]

Fire-Fighting Measures

Fighting a fire involving **2,4,6-Trinitrobenzoic acid** is extremely dangerous due to its explosive nature.

Aspect	Guideline	Reference(s)
Primary Danger	<p>DANGEROUSLY EXPLOSIVE.</p> <p>The primary hazard is a mass explosion. May explode and throw fragments 1600 meters (1 mile) or more if the fire reaches the cargo.</p>	[5][6][11]
Action	<p>DO NOT FIGHT FIRES involving this material.</p> <p>Evacuate the area immediately and let the fire burn.</p>	[5][6][11]
Evacuation	<p>Isolate the spill or leak area for at least 500 meters (1/3 mile) in all directions. For a large spill or uncontrollable fire, consider an initial evacuation of 800-1600 meters (1/2 to 1 mile).</p>	[5][11]
Extinguishing Media	<p>For a vehicle fire not involving the cargo, use water fog, foam, dry chemical powder, or CO₂.</p> <p>Use flooding quantities of water to cool containers.</p>	[10][11]
Protective Equipment	<p>Wear positive pressure self-contained breathing apparatus (SCBA). Structural firefighters' protective clothing provides only limited protection.</p>	[5]
Hazardous Combustion	<p>Fire may produce irritating, corrosive, and/or toxic gases, including oxides of nitrogen (NO_x).</p>	[2][5][6]

Accidental Release Measures

Step	Procedure	Reference(s)
Personal Precautions	Evacuate personnel to a safe area. Eliminate all ignition sources. Use non-sparking tools and grounded equipment. Avoid dust formation and contact with the material. Wear appropriate PPE.	[6][10]
Environmental Precautions	Prevent the material from entering drains, sewers, or waterways.	[6][10]
Containment & Cleaning	For spills, create a dike to contain the material.[14] Cover the spilled material with wet sand or earth to prevent ignition.[5] Carefully collect the material using non-sparking tools and place it in a suitable, closed, and labeled container for disposal.[6][14] Following product recovery, flush the area with water.[10]	[5][6][10][14]

Stability and Reactivity

Understanding the stability and reactivity profile is crucial for preventing hazardous incidents.

Condition	Description	Reference(s)
Reactivity	Highly flammable. [6] A strong oxidizing agent. [6] [11]	[6] [11]
Chemical Stability	Stable under recommended storage conditions. [10]	[10]
Possibility of Hazardous Reactions	Explosion Hazard: May explode if exposed to heat, shock, or friction. [3] [5] Can detonate if mixed with reducing agents (e.g., hydrides, sulfides) or bases (e.g., sodium hydroxide), even in the presence of water. [6] [11]	[3] [5] [6] [11]
Conditions to Avoid	Heat, flames, sparks, shock, friction, and dust formation. [10]	[10]
Incompatible Materials	Strong reducing agents, strong bases, and heavy metals (forms heat- or impact-sensitive explosive salts). [4] [5] [6]	[4] [5] [6]
Hazardous Decomposition Products	Emits toxic fumes of nitrogen oxides (NO _x), carbon monoxide (CO), and carbon dioxide (CO ₂) when heated to decomposition. [5] [15]	[5] [15]

Toxicological Information

2,4,6-Trinitrobenzoic acid is harmful if inhaled or swallowed and can cause irritation to the skin and eyes.[\[6\]](#)[\[7\]](#) There is also evidence suggesting it may cause genetic defects and damage fertility.[\[7\]](#) Contact may cause burns to the skin and eyes.[\[3\]](#)[\[6\]](#)

Note: Detailed experimental protocols and quantitative toxicological data (e.g., LD50, LC50) are not provided in the reviewed public safety documents. The toxicological information is based on classifications and general statements from safety data sheets.

Disposal Considerations

Waste material must be disposed of as hazardous waste in accordance with all applicable local, regional, and national regulations.[10][12] Do not allow the material to drain into sewers or water supplies.[10] This material and its container must be disposed of in a safe manner by a licensed professional waste disposal service.[10]

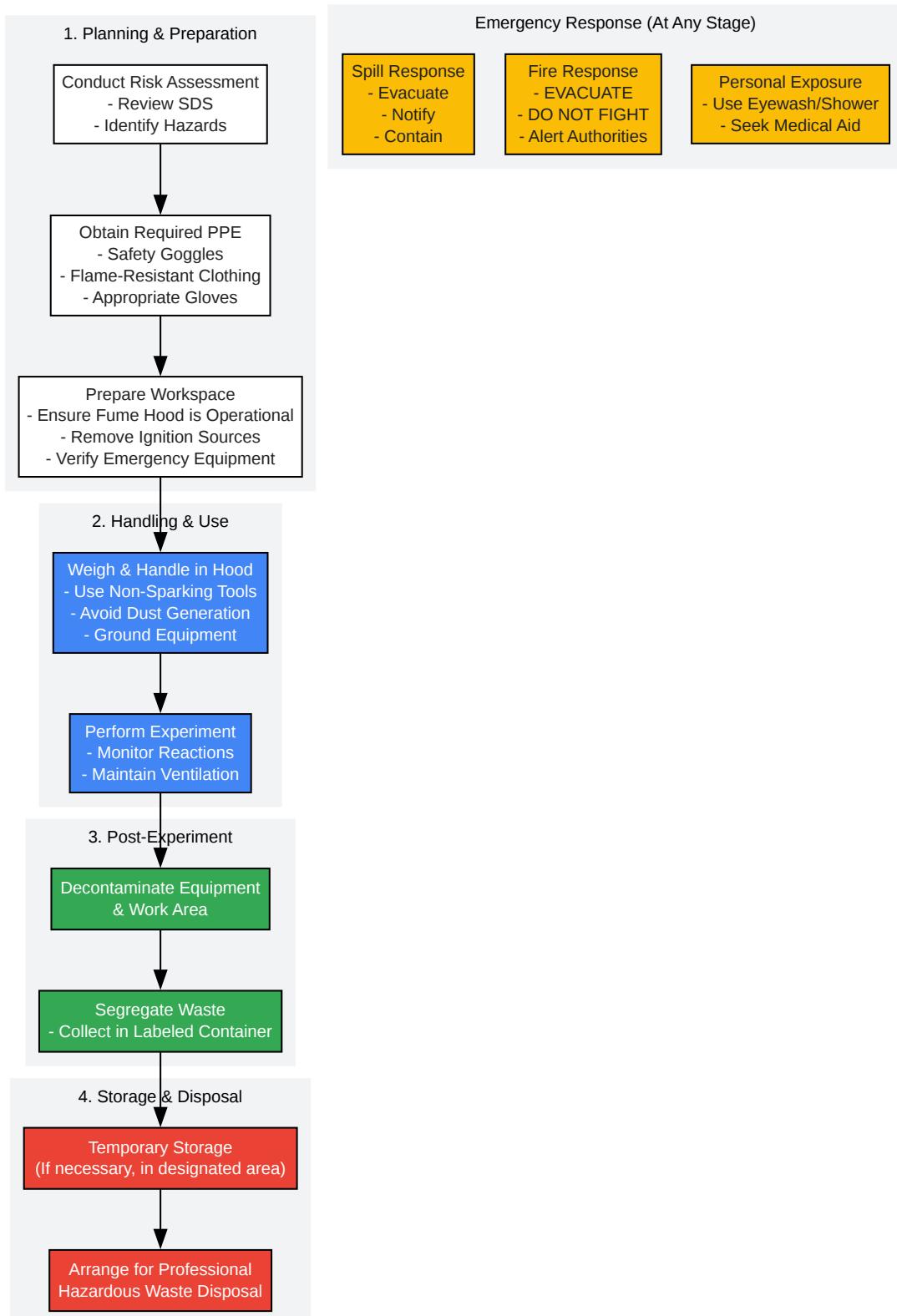
Transport Information

The transport of **2,4,6-Trinitrobenzoic acid** is strictly regulated due to its explosive properties.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT	UN0215	Trinitrobenzoic acid, dry or wetted with less than 30 percent water, by mass	Div 1.1 Explosives	-
DOT	UN1355	Trinitrobenzoic acid, wetted with not less than 30 percent water, by mass	4.1 (Flammable Solid)	I

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **2,4,6-Trinitrobenzoic acid** in a research or laboratory setting.



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Caption: Workflow for the safe handling of **2,4,6-Trinitrobenzoic acid**.

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